

# Physical properties of 2-Amino-5-chloropyridine (melting point, solubility)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-5-chloropyridine

Cat. No.: B124133

[Get Quote](#)

## Technical Guide: Physical Properties of 2-Amino-5-chloropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-Amino-5-chloropyridine**, a crucial intermediate in the pharmaceutical and agrochemical industries. The data and protocols presented herein are intended to support research, development, and quality control activities.

### Core Physical Properties

**2-Amino-5-chloropyridine** is an off-white to light yellow crystalline solid.<sup>[1][2]</sup> Its physical characteristics, particularly its melting point and solubility, are critical parameters for its application in synthesis, formulation, and biological studies.

### Data Summary

The following table summarizes the reported melting point and solubility data for **2-Amino-5-chloropyridine**.

Physical Property	Value	Notes
Melting Point	129 - 141 °C	A range is often reported, with specific values including 135-138°C and 136°C.[3][4][5][6][7]
Solubility in Water	1 g/L (at 20°C)	Described as slightly to moderately soluble in water.[1][6]
Solubility in Organic Solvents	More soluble	Greater solubility is observed in organic solvents like ethanol and methanol.[1]
Log of Water Solubility (log10ws)	-1.56 (mol/L)	

## Experimental Protocols

The following are detailed methodologies for the determination of the melting point and solubility of **2-Amino-5-chloropyridine**, based on standard laboratory practices.

### Melting Point Determination (Capillary Method)

The melting point of **2-Amino-5-chloropyridine** can be accurately determined using the capillary tube method with a melting point apparatus.[5]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- **2-Amino-5-chloropyridine**, finely powdered
- Thermometer (calibrated)
- Mortar and pestle

#### Procedure:

- **Sample Preparation:** A small amount of **2-Amino-5-chloropyridine** is placed on a clean, dry surface and crushed into a fine powder using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.
- **Apparatus Setup:** The packed capillary tube is placed into the sample holder of the melting point apparatus, alongside a calibrated thermometer.
- **Heating and Observation:**
  - For an unknown sample, a rapid initial heating is performed to determine an approximate melting range.
  - For a precise measurement, a fresh sample is heated to a temperature about 10-15°C below the approximate melting point. The heating rate is then reduced to approximately 2°C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.

## Solubility Determination

The solubility of **2-Amino-5-chloropyridine** can be determined in various solvents to establish a solubility profile.

#### Apparatus and Materials:

- Analytical balance
- Test tubes or small vials with closures
- Graduated pipettes or burette

- Stirring apparatus (e.g., magnetic stirrer and stir bars)
- Constant temperature bath
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer or HPLC)

#### Procedure for Quantitative Solubility in Water:

- **Preparation of Saturated Solution:** An excess amount of **2-Amino-5-chloropyridine** is added to a known volume of deionized water in a vial.
- **Equilibration:** The vial is sealed and placed in a constant temperature bath (e.g., 20°C) and agitated using a magnetic stirrer. The mixture is stirred for a sufficient time (typically 24 hours or more) to ensure equilibrium is reached. The presence of undissolved solid should be visible.
- **Sample Collection and Filtration:** The stirring is stopped, and the undissolved solid is allowed to settle. A known volume of the supernatant is carefully withdrawn using a pipette and immediately filtered through a syringe filter to remove any remaining solid particles.
- **Analysis:** The concentration of **2-Amino-5-chloropyridine** in the clear filtrate is determined using a suitable analytical method, such as UV-Vis spectrophotometry or HPLC, against a standard curve.
- **Calculation:** The solubility is calculated and expressed in grams per liter (g/L) or moles per liter (mol/L).

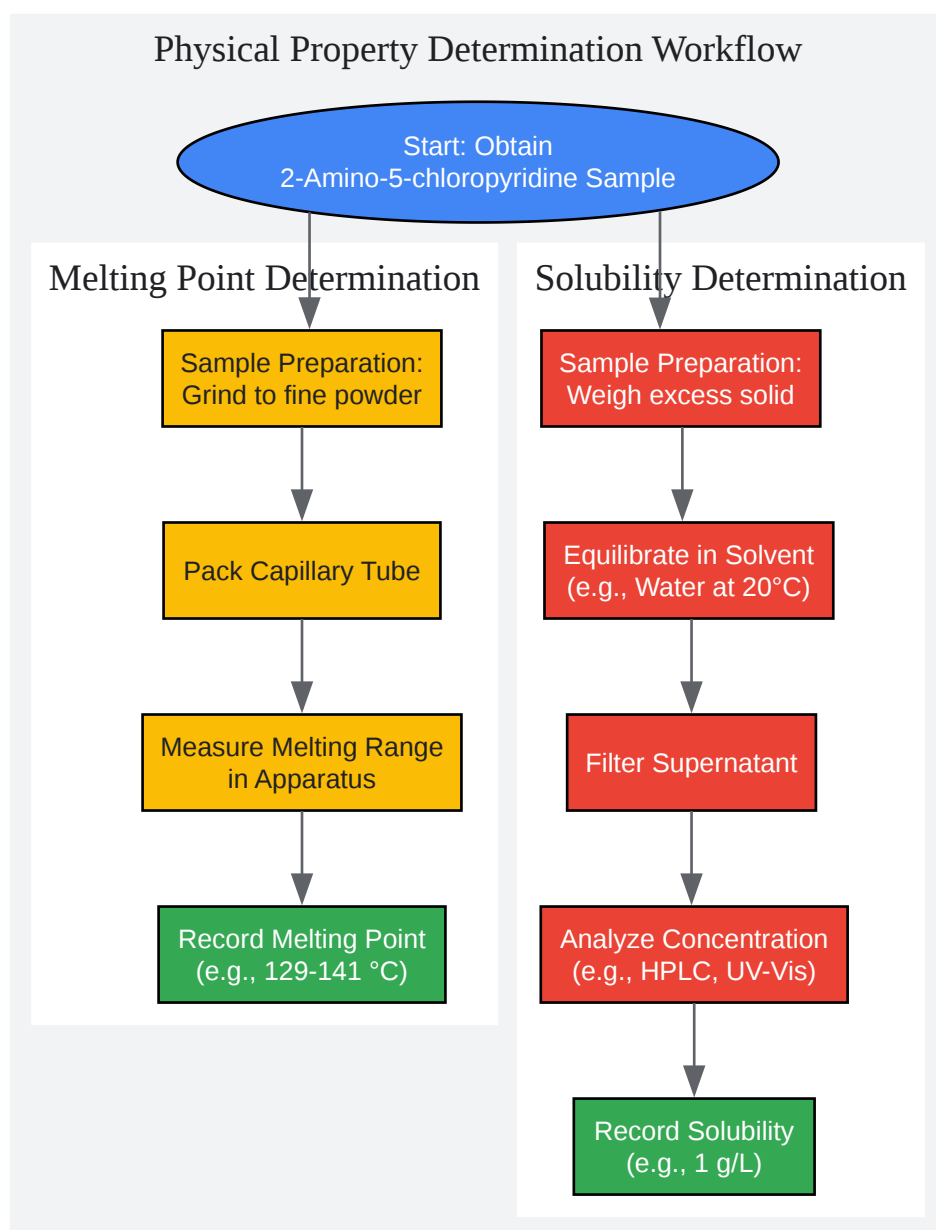
#### Procedure for Qualitative Solubility in Organic Solvents:

- **Initial Test:** A small, measured amount of **2-Amino-5-chloropyridine** (e.g., 25 mg) is placed in a test tube.
- **Solvent Addition:** The solvent to be tested (e.g., ethanol, methanol) is added in small portions (e.g., 0.75 mL) with vigorous shaking after each addition.

- Observation: The dissolution of the solid is observed. The compound's solubility is categorized as very soluble, soluble, or insoluble based on the amount of solvent required to dissolve the solid.

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the determination of the physical properties of **2-Amino-5-chloropyridine**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining melting point and solubility.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [jan.ucc.nau.edu](http://jan.ucc.nau.edu) [[jan.ucc.nau.edu](http://jan.ucc.nau.edu)]
- 2. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 3. [uomustansiriyah.edu.iq](http://uomustansiriyah.edu.iq) [[uomustansiriyah.edu.iq](http://uomustansiriyah.edu.iq)]
- 4. [store.astm.org](http://store.astm.org) [[store.astm.org](http://store.astm.org)]
- 5. [uomustansiriyah.edu.iq](http://uomustansiriyah.edu.iq) [[uomustansiriyah.edu.iq](http://uomustansiriyah.edu.iq)]
- 6. [chem.libretexts.org](http://chem.libretexts.org) [[chem.libretexts.org](http://chem.libretexts.org)]
- 7. [pennwest.edu](http://pennwest.edu) [[pennwest.edu](http://pennwest.edu)]
- To cite this document: BenchChem. [Physical properties of 2-Amino-5-chloropyridine (melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b124133#physical-properties-of-2-amino-5-chloropyridine-melting-point-solubility>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)